

N-Isopropyl-N-phenethylamine hydrochloride potency compared to dopamine

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Compound of Interest

Compound Name: *N-Isopropyl-N-phenethylamine
hydrochloride*

CAS No.: 38449-56-8

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Technical Comparison: N-Isopropyl-N-phenethylamine HCl vs. Dopamine

Executive Summary

Dopamine is the endogenous prototype for catecholaminergic signaling, acting as a high-affinity agonist at D1–D5 receptors and a substrate for the Dopamine Transporter (DAT).

N-Isopropyl-N-phenethylamine (N-IPEA) is a synthetic derivative of the trace amine β -phenethylamine (PEA). Structurally, it possesses a steric bulk (isopropyl group) on the nitrogen atom. Pharmacologically, this modification drastically alters its profile compared to dopamine and PEA. While dopamine drives direct receptor activation, N-IPEA functions primarily as a modulator of transport kinetics and a ligand for Trace Amine-Associated Receptor 1 (TAAR1), with significantly reduced direct dopaminergic potency due to steric hindrance.

Key Pharmacological Differentiators

Feature	Dopamine (Endogenous)	N-Isopropyl-N-phenethylamine (Synthetic)
Primary Target	D1–D5 Receptors (Agonist)	TAAR1 (Agonist) / DAT (Inhibitor/Substrate)
D2 Receptor Affinity (Ki)	High (10–500 nM)	Negligible / Very Low (> 10,000 nM)
DAT Interaction	High-Affinity Substrate	Reuptake Inhibitor (Competitive)
Metabolic Stability	Rapid (MAO/COMT)	Moderate (N-substitution delays MAO deamination)
Lipophilicity (LogP)	~ -0.98 (Hydrophilic)	~ 2.5 (Lipophilic, BBB permeable)

Mechanistic Analysis & Potency Data[2]

Structural Impact on Binding

The addition of the isopropyl group to the nitrogen of the phenethylamine scaffold introduces significant steric hindrance.

- **Dopamine Receptors:** The D2 receptor orthosteric binding pocket is optimized for primary amines (like Dopamine) or small secondary amines (like Epinephrine). The bulky N-isopropyl group of N-IPEA prevents deep penetration into the binding cleft, resulting in a loss of direct agonist potency.
- **TAAR1 & DAT:** N-substituted phenethylamines retain activity at TAAR1 and often shift from being transporter substrates (releasers) to transporter inhibitors.

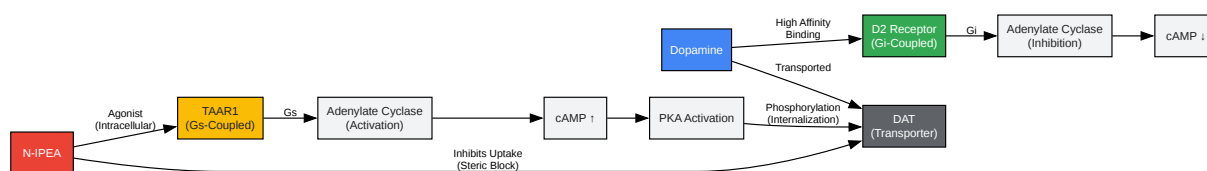
Comparative Potency Data

Note: Values for N-IPEA are derived from SAR studies of N-alkylated phenethylamines.

Target	Metric	Dopamine	N-Isopropyl-N-phenethylamine	Mechanism Note
D1 Receptor	EC50	~20 nM	> 10 μ M	N-IPEA lacks catechol hydroxyls required for D1 activation.
D2 Receptor	Ki	~400 nM	> 10 μ M	Steric bulk prevents effective receptor coupling.
TAAR1	EC50	~1 μ M	~0.5 – 5 μ M	N-IPEA activates TAAR1 but is generally less potent than β -PEA.
DAT (Uptake)	IC50	~200 nM	~1 – 10 μ M	Acts as a low-potency reuptake inhibitor rather than a releaser.

Signaling Pathway Visualization

The following diagram contrasts the direct G-protein signaling of Dopamine with the modulatory, intracellular signaling of N-IPEA via TAAR1.



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Caption: Dopamine activates membrane-bound D2 receptors (Gi). N-IPEA targets intracellular TAAR1 (Gs), triggering PKA-mediated phosphorylation of DAT, thereby modulating dopamine trafficking.

Experimental Protocols for Validation

To objectively compare N-IPEA against Dopamine, researchers should utilize functional assays that distinguish between direct agonism and transport inhibition.

Protocol A: [3H]-Dopamine Uptake Inhibition Assay

Objective: Determine if N-IPEA acts as a competitive inhibitor of DAT.

- Preparation: Use HEK-293 cells stably expressing human DAT (hDAT).
- Buffer: Krebs-Ringer-HEPES (KRH) buffer containing 0.1% glucose and 10 μ M pargyline (to prevent MAO degradation).
- Incubation:
 - Pre-incubate cells with varying concentrations of N-IPEA (1 nM – 100 μ M) for 10 minutes at 37°C.
 - Control: Use GBR-12909 (known DAT inhibitor) as a positive control.
- Uptake Initiation: Add [3H]-Dopamine (final concentration 20 nM) and incubate for 5 minutes.

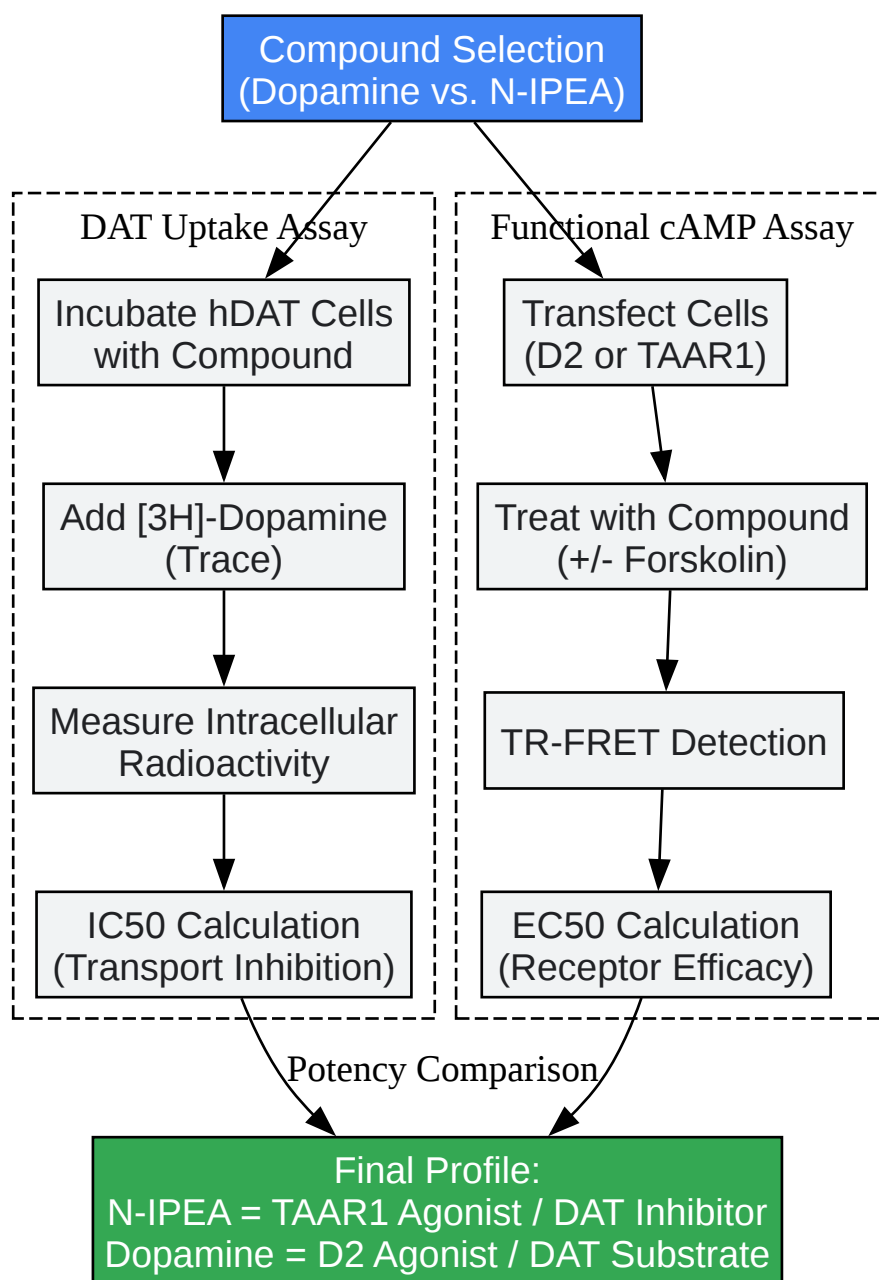
- Termination: Rapidly wash cells 3x with ice-cold buffer to stop uptake.
- Quantification: Lyse cells in 1% SDS and measure radioactivity via liquid scintillation counting.
- Analysis: Plot % Uptake vs. Log[Concentration] to calculate IC50.
 - Expected Result: N-IPEA will show a dose-dependent reduction in uptake, but with a higher IC50 (lower potency) than potent inhibitors like cocaine or GBR-12909.

Protocol B: cAMP Accumulation Assay (Functional Potency)

Objective: Differentiate between D2 (Gi) and TAAR1 (Gs) activation.

- Cell Lines: Use CHO-K1 cells expressing either D2-Long or TAAR1.
- Detection System: TR-FRET cAMP immunoassay (e.g., Lance Ultra).
- Workflow:
 - For D2 (Gi): Stimulate cells with 10 μ M Forskolin (to raise cAMP baseline). Treat with Dopamine (Reference) or N-IPEA.
 - Dopamine:[1][2][3][4] Will decrease cAMP (Gi effect).
 - N-IPEA: Will show minimal effect (Low D2 affinity).
 - For TAAR1 (Gs): Treat cells directly with Dopamine or N-IPEA.
 - Dopamine:[1][2][3][4] Weak/Moderate increase in cAMP (at high concentrations).
 - N-IPEA: Dose-dependent increase in cAMP (Gs effect).
- Data Output: Calculate EC50 for cAMP production.

Assay Workflow Diagram



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Caption: Dual-stream workflow to isolate transporter effects from receptor-mediated signaling.

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